

Application Notes and Protocols for Handling Air-Sensitive Trihydro(trimethylamine)aluminium

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Compound of Interest

Compound Name: *Trihydro(trimethylamine)aluminium*

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This document provides detailed application notes and protocols for the safe and effective handling of the air-sensitive reagent, **trihydro(trimethylamine)aluminium**. Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the reagent.

Trihydro(trimethylamine)aluminium and similar aluminum alkyl compounds are pyrophoric, meaning they can ignite spontaneously on contact with air or moisture.^{[1][2]} Therefore, all manipulations must be carried out under an inert atmosphere.

Properties of Trihydro(trimethylamine)aluminium

A summary of the known physical and chemical properties of **trihydro(trimethylamine)aluminium** is provided below. This information is essential for its safe handling and use in chemical reactions.

Property	Value	Reference
Chemical Formula	C3H12AlN	[3]
Molecular Weight	89.118 g/mol	[3]
Appearance	Solid	[4]
Melting Point	76 °C	[4]
Boiling Point	20 °C at 2 mm Hg	[4]
CAS Number	16842-00-5	[3]
Hazards	Pyrophoric, Reacts violently with water, Ignites in moist air	[3]

Laboratory Setup for Handling Air-Sensitive Reagents

The manipulation of **trihydro(trimethylamine)aluminium** requires specialized equipment to maintain an inert atmosphere, typically using nitrogen or argon gas.[5] The two primary setups for handling such sensitive reagents are a glovebox or a Schlenk line.[6]

- **Glovebox:** A glovebox is a sealed container with a controlled inert atmosphere.[7] It allows for the direct manipulation of reagents in an air-free environment and is the preferred method for handling solid pyrophoric materials.[8] The glovebox should be equipped with an antechamber to transfer materials in and out without compromising the internal atmosphere.[9]
- **Schlenk Line:** A Schlenk line is a dual-manifold system that provides both a vacuum and a source of inert gas.[10][11] This setup is commonly used for performing reactions with air-sensitive compounds and allows for the transfer of liquids and solutions via cannula or syringe.[10]

All glassware used for handling air-sensitive reagents must be thoroughly dried to remove any adsorbed moisture.[12] This is typically achieved by oven-drying overnight at 125°C or for at least 4 hours at 140°C and then cooling under an inert atmosphere.[12][13]

Experimental Protocols

The following protocols outline the fundamental techniques for the safe handling and transfer of trihydro(trimethylamine)aluminium.

General Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a flame-resistant lab coat, safety goggles, a face shield, and gloves (nitrile gloves underneath neoprene gloves are recommended).[1][14]
- Never work alone when handling pyrophoric reagents.[1]
- Ensure that a Class D fire extinguisher or powdered lime/sand is readily available.[1][8]
- Keep the work area free of flammable materials and clutter.[14]
- All manipulations should be performed in a certified chemical fume hood or a glovebox.[2][15]

Protocol for Transferring Solid Trihydro(trimethylamine)aluminium in a Glovebox

This is the recommended method for handling the solid reagent.

- Preparation: Move all necessary and dried glassware, spatulas, and weighing containers into the glovebox antechamber. Cycle the antechamber between vacuum and inert gas at least three times to remove air and moisture before transferring the items into the main chamber.[11]
- Weighing: Inside the glovebox, carefully open the container of trihydro(trimethylamine)aluminium. Using a clean, dry spatula, weigh the desired amount of the solid into a tared Schlenk flask or other suitable reaction vessel.
- Sealing: Securely seal the reaction vessel with a greased ground-glass stopper or a septum before removing it from the glovebox.[11] Also, ensure the main reagent container is properly sealed.

- Removal from Glovebox: Transfer the sealed reaction vessel and any other items back to the antechamber, close the inner door, and then remove them from the antechamber. Do not evacuate the antechamber when exiting with a sealed flask.[\[11\]](#)

Protocol for Transferring a Solution of Trihydro(trimethylamine)aluminium using a Schlenk Line

If the reagent is in solution, it can be transferred using syringe or cannula techniques on a Schlenk line.

- System Preparation: Assemble the dry reaction glassware and connect it to the Schlenk line. Evacuate the glassware under vacuum and then backfill with inert gas. Repeat this cycle three times to ensure an inert atmosphere.[\[16\]](#)
- Syringe Transfer (for small volumes):
 - Purge a dry syringe with inert gas by drawing and expelling the gas at least 10 times.[\[13\]](#)
 - Puncture the septum of the reagent bottle with the syringe needle and then with a needle connected to the inert gas line to maintain positive pressure.
 - Slowly withdraw the desired volume of the reagent solution.
 - Withdraw the syringe and quickly insert it into the septum of the reaction flask, which is under a positive pressure of inert gas.
 - Inject the solution into the reaction flask.
- Cannula Transfer (for larger volumes):
 - Ensure both the reagent vessel and the receiving reaction flask are under a positive pressure of inert gas, vented through a bubbler.[\[8\]](#)
 - Insert one end of a double-tipped needle (cannula) through the septum of the reagent vessel, ensuring the tip is below the liquid level.

- Insert the other end of the cannula through the septum of the receiving flask.
- To initiate the transfer, slightly increase the inert gas pressure in the reagent vessel or slightly decrease it in the receiving flask by briefly opening it to the vacuum manifold (with extreme care).[9]
- Once the transfer is complete, remove the cannula from the receiving flask first, and then from the reagent vessel.

Experimental Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for handling air-sensitive **trihydro(trimethylamine)aluminium**.

Caption: Workflow for handling solid **trihydro(trimethylamine)aluminium** using a glovebox.

Caption: Workflow for transferring a solution via cannula using a Schlenk line.

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